

Application Notes and Protocols: Tropylium-Catalyzed O-H Insertion with Diazoesters

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Compound of Interest

Compound Name: Propylinium

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This document provides detailed application notes and protocols for the tropylium-catalyzed O-H insertion reaction of diazoesters with carboxylic acids and alcohols. This metal-free catalytic method offers an efficient and environmentally benign alternative to traditional transition-metal-catalyzed O-H functionalization reactions, yielding α -alkoxy and α -acyloxy esters, respectively.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Introduction

The tropylium ion, a non-benzenoid aromatic carbocation, has emerged as a potent organic Lewis acid catalyst.[\[1\]](#)[\[2\]](#)[\[4\]](#) Its ability to activate diazo compounds facilitates the insertion of the resulting carbene into O-H bonds under mild conditions.[\[1\]](#)[\[2\]](#) This protocol is applicable to a broad range of diazoalkanes and carboxylic acids, including aromatic, heteroaromatic, and aliphatic substrates, affording excellent yields.[\[1\]](#)[\[2\]](#)[\[5\]](#) The reaction is characterized by its simplicity, short reaction times, and tolerance to various functional groups.[\[1\]](#)

Reaction Principle

The tropylium ion catalyzes the decomposition of a diazoester to form a reactive intermediate. This intermediate then undergoes an O-H insertion reaction with a carboxylic acid or an alcohol. Computational studies suggest the reaction proceeds through a unique homoaromatic intermediate formed between the tropylium ion and the diazoester, which is the lowest energy pathway.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

General Procedure for Tropylium-Catalyzed O-H Insertion with Carboxylic Acids

A general experimental protocol is as follows: To a solution of the carboxylic acid (0.6 mmol, 1.2 equiv) in dichloromethane (1.0 mL) is added the diazoester (0.5 mmol, 1.0 equiv) and tropylium tetrafluoroborate (10 mol%). The resulting mixture is stirred at room temperature. Upon completion of the reaction (monitored by TLC), the solvent is removed under reduced pressure, and the residue is purified by column chromatography on silica gel to afford the desired α -acyloxy ester.^[2]

General Procedure for Tropylium-Catalyzed O-H Insertion with Alcohols

A similar procedure can be adapted for reactions with alcohols. To a solution of the alcohol (0.6 mmol, 1.2 equiv) in dichloromethane (1.0 mL) is added the diazoester (0.5 mmol, 1.0 equiv) and tropylium tetrafluoroborate (10 mol%). The reaction is stirred at room temperature and monitored by TLC. After completion, the solvent is evaporated, and the product is purified by column chromatography.

Data Presentation

Table 1: Tropylium-Catalyzed O-H Insertion of Methyl Phenyldiazoacetate with Various Carboxylic Acids

Entry	Carboxylic Acid	Product	Yield (%)
1	Benzoic acid	Methyl 2-(benzoyloxy)-2-phenylacetate	97
2	4-Methoxybenzoic acid	Methyl 2-((4-methoxybenzoyl)oxy)-2-phenylacetate	99
3	4-Nitrobenzoic acid	Methyl 2-((4-nitrobenzoyl)oxy)-2-phenylacetate	95
4	4-(Trifluoromethyl)benzoic acid	Methyl 2-phenyl-2-((4-(trifluoromethyl)benzoyl)oxy)acetate	91
5	2-Naphthoic acid	Methyl 2-((2-naphthoyl)oxy)-2-phenylacetate	93
6	Acetic acid	Methyl 2-acetoxy-2-phenylacetate	75
7	Pivalic acid	Methyl 2-phenyl-2-(pivaloyloxy)acetate	68

Reaction conditions: Carboxylic acid (1.2 equiv), methyl phenyldiazoacetate (1.0 equiv), tropylium tetrafluoroborate (10 mol%), CH₂Cl₂ (0.5 M), room temperature.

Table 2: Substrate Scope of Diazoesters in Tropylium-Catalyzed O-H Insertion with Benzoic Acid

Entry	Diazoester	Product	Yield (%)
1	Methyl phenyldiazoacetate	Methyl 2-(benzoyloxy)-2-phenylacetate	97
2	Ethyl phenyldiazoacetate	Ethyl 2-(benzoyloxy)-2-phenylacetate	96
3	Methyl (4-methoxyphenyl)diazocetate	Methyl 2-(benzoyloxy)-2-(4-methoxyphenyl)acetate	98
4	Methyl (4-chlorophenyl)diazocetate	Methyl 2-(benzoyloxy)-2-(4-chlorophenyl)acetate	94

Reaction conditions: Benzoic acid (1.2 equiv), diazoester (1.0 equiv), tropylium tetrafluoroborate (10 mol%), CH₂Cl₂ (0.5 M), room temperature.

Visualizations

Experimental Workflow

Caption: Experimental workflow for tropylium-catalyzed O-H insertion.

Catalytic Cycle

Caption: Proposed catalytic cycle for O-H insertion.

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